

An In-depth Technical Guide to C₃H₄Br₂ Isomers: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2,3-Dibromopropene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of the chemical formula C₃H₄Br₂. The document is structured to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on the nomenclature, physical and chemical properties, synthesis protocols, and relevant applications of these compounds.

Introduction to C₃H₄Br₂ Isomers

The molecular formula C₃H₄Br₂ represents a series of structural isomers, including both acyclic (dibromopropenes) and cyclic (dibromocyclopropanes) compounds. These isomers exhibit distinct physical and chemical properties, making them unique in their applications as synthetic building blocks and research chemicals. Understanding the specific characteristics of each isomer is crucial for their effective use in laboratory and industrial settings.

Acyclic Isomers: Dibromopropenes

The open-chain isomers of C₃H₄Br₂ are derivatives of propene. The position of the bromine atoms and the double bond defines the specific isomer.

1,1-Dibromopropene

IUPAC Name: 1,1-dibromoprop-1-ene[1]

Synonyms: 1,1-Dibromo-1-propene[1]

Property	Value	Reference
CAS Number	13195-80-7	[1]
Molecular Weight	199.87 g/mol	[1]
Boiling Point	127.2 °C at 760 mmHg	
Density	2.042 g/cm ³	
Refractive Index	1.553	

Experimental Protocol: Synthesis of 1,1-Dibromopropene

A common method for the synthesis of 1,1-dibromopropenes is through the Wittig reaction or a Wittig-like olefination. One approach involves the reaction of a phosphorus ylide with an appropriate carbonyl compound. An alternative synthesis involves a two-step process starting from propene:

- **Bromination of Propene:** Propene is first brominated to form 1,2-dibromopropane.
- **Dehydrobromination:** The resulting 1,2-dibromopropane undergoes elimination of two molecules of HBr using a strong base, such as sodium amide in excess, to yield propyne.
- **Hydrobromination of Propyne:** Propyne is then treated with two equivalents of HBr, often in the presence of peroxides to direct the anti-Markovnikov addition, to yield 1,1-dibromopropane.

1,2-Dibromopropene

IUPAC Name: 1,2-dibromoprop-1-ene

Synonyms: (1E)-1,2-dibromoprop-1-ene[2]

Property	Value	Reference
CAS Number	26391-16-2	
Molecular Weight	199.87 g/mol	[2]
Boiling Point	139-143 °C	[3]
Density	1.937 g/mL at 25 °C	[3]
Refractive Index	1.519	[3]

Experimental Protocol: Synthesis of 1,2-Dibromopropene from Propene

This synthesis is typically achieved through the electrophilic addition of bromine to propene in a suitable solvent like tetrachloromethane.

- Dissolve propene in cold tetrachloromethane.
- Slowly add a solution of bromine in tetrachloromethane to the propene solution. The reaction is an anti-addition of bromine across the double bond.
- The disappearance of the bromine color indicates the completion of the reaction.
- The solvent is removed under reduced pressure to yield 1,2-dibromopropane, which can be further reacted to produce 1,2-dibromopropene through elimination reactions.

1,3-Dibromopropene

IUPAC Name: 1,3-dibromoprop-1-ene[4]

Synonyms: 1,3-dibromo-prop-1-ene[4]

This isomer exists as a mixture of cis and trans (E/Z) isomers.

Property	Value	Reference
CAS Number	627-15-6 (mixture of cis and trans)	
Molecular Weight	199.87 g/mol	[5]
Boiling Point	155-156 °C	[6]
Density	2 g/mL at 25 °C	[6]
Refractive Index	1.5573 (20 °C)	[6]

Experimental Protocol: Synthesis of 1,3-Dibromopropene

A common laboratory synthesis involves the dehydrobromination of 1,2,3-tribromopropane.

2,3-Dibromopropene

IUPAC Name: 2,3-dibromoprop-1-ene

Synonyms: 2,3-Dibromopropylene, 2-Bromoallyl bromide

Property	Value	Reference
CAS Number	513-31-5	[7]
Molecular Weight	199.87 g/mol	[7]
Boiling Point	42-44 °C at 17 mmHg	
Density	2.045 g/mL at 25 °C	
Refractive Index	1.544 (20 °C)	

Experimental Protocol: Synthesis from 1,2,3-Tribromopropane

This procedure involves the dehydrobromination of 1,2,3-tribromopropane using a strong base.

- **Reaction Setup:** In a round-bottomed flask equipped with a distillation apparatus, combine 1,2,3-tribromopropane and a small amount of water.

- **Base Addition:** Add solid sodium hydroxide to the flask with shaking.
- **Distillation:** Heat the mixture to initiate an exothermic reaction and distill the product as it forms. The distillate will contain **2,3-dibromopropene** and unreacted starting material.
- **Purification:** Wash the distillate with water, dry the organic layer, and purify by fractional distillation under reduced pressure.

Biological Activity: Mutagenicity

2,3-Dibromopropene has been identified as a mutagen and is used in mutagenicity testing of halogenated hydrocarbons in bacteria, such as Salmonella typhimurium strain TA100.[7][8][9] This property is of significant interest to drug development professionals for assessing the genotoxic potential of new chemical entities.

Cyclic Isomers: Dibromocyclopropanes

The cyclic isomers of $C_3H_4Br_2$ are derivatives of cyclopropane. These strained ring systems are of particular interest in medicinal chemistry due to their unique conformational properties.

1,1-Dibromocyclopropane

IUPAC Name: 1,1-dibromocyclopropane[10]

Property	Value	Reference
CAS Number	7315-44-8	
Molecular Weight	199.87 g/mol	[4]

Experimental Protocol: Synthesis of 1,1-Dibromocyclopropane

The synthesis of 1,1-dibromocyclopropane is typically achieved through the addition of dibromocarbene to an alkene.

1,2-Dibromocyclopropane

IUPAC Name: 1,2-dibromocyclopropane[1][10]

This isomer exists as cis and trans stereoisomers.

Property	Value	Reference
CAS Number	19533-50-7	[1]
Molecular Weight	199.87 g/mol	[1]

Experimental Protocol: Synthesis of 1,2-Dibromocyclopropane

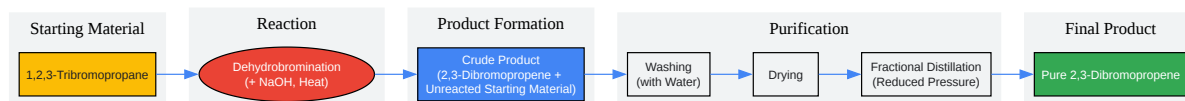
Similar to its 1,1-isomer, 1,2-dibromocyclopropane can be synthesized via the cycloaddition of dibromocarbene to an alkene.

Applications in Drug Development

Cyclopropane rings are valuable structural motifs in medicinal chemistry.[11] They can impart conformational rigidity, improve metabolic stability, and enhance binding affinity to biological targets. Dibromocyclopropanes serve as versatile precursors for the synthesis of more complex cyclopropane-containing molecules for drug discovery.[12]

Visualizations

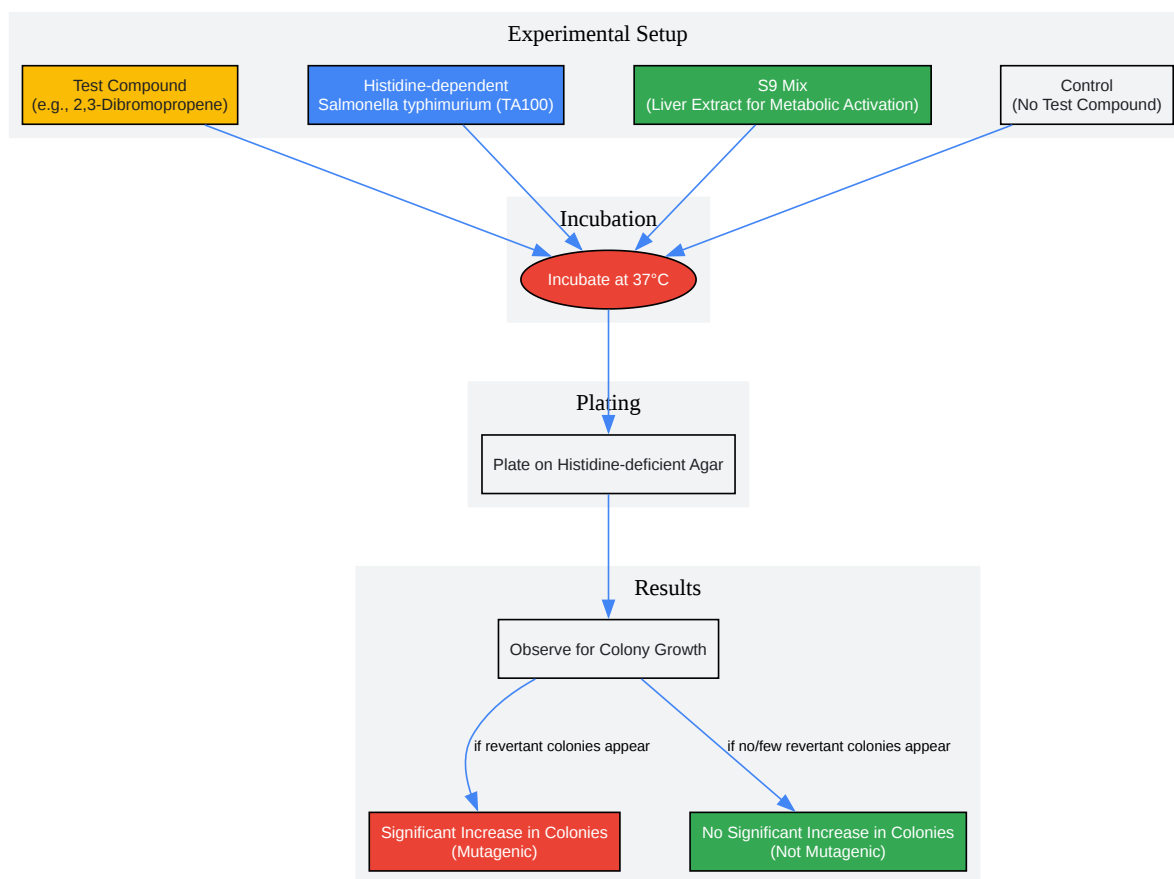
Synthesis Workflow: 2,3-Dibromopropene



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A simplified workflow for the synthesis of **2,3-dibromopropene**.

Mutagenicity Testing: The Ames Test



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